Application Notes: Distel(2+) Phospho-Flow Assay for MEK/ERK Signaling Analysis

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Compound of Interest		
Compound Name:	*Distel(2+)*	
Cat. No.:	*B070486*	*Get Quote*

Introduction

The **Distel(2+)** Phospho-Flow Assay is a state-of-the-art method for the quantitative analysis of intracellular signaling pathways at the single-cell level using flow cytometry. This assay provides a robust and reproducible workflow for the fixation, permeabilization, and subsequent fluorescent labeling of intracellular phosphorylated proteins. By leveraging phospho-specific antibodies, the **Distel(2+)** protocol enables researchers to investigate the activation state of key signaling molecules, such as MEK1/2 and ERK1/2, in heterogeneous cell populations.[1][2][3] This powerful technique is particularly valuable in drug development for assessing the pharmacodynamic effects of kinase inhibitors and in basic research for dissecting complex cellular communication networks.[2][4][5]

Principle of the Method

The core of the **Distel(2+)** protocol involves the rapid fixation of cells to preserve the transient phosphorylation state of intracellular proteins.[1][6] Following fixation, cells are permeabilized to allow for the entry of fluorochrome-conjugated antibodies that specifically target phosphorylated epitopes of target proteins. The assay is designed to be compatible with simultaneous staining of cell surface markers, enabling the analysis of signaling events within specific cell subsets.[2][7] Quantitative data is acquired on a flow cytometer, where the median fluorescence intensity (MFI) of the phospho-specific antibody staining is used as a measure of protein phosphorylation.[1][8]

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Quantitative Data Presentation

The following tables summarize representative quantitative data obtained using the **Distel(2+)** Phospho-Flow Assay to analyze the MEK/ERK signaling pathway in a human peripheral blood mononuclear cell (PBMC) model system. Cells were stimulated with phorbol myristate acetate (PMA) to induce pathway activation and treated with a MEK inhibitor (Selumetinib) to assess pathway inhibition.

Table 1: Phosphorylation of MEK1/2 and ERK1/2 in CD4+ T-cells following PMA Stimulation.

Treatment Condition	Target Protein	Median Fluorescence Intensity (MFI)	Fold Change over Unstimulated
Unstimulated Control	pMEK1/2 (Ser217/221)	150	1.0
PMA (40 nM, 15 min)	pMEK1/2 (Ser217/221)	950	6.3
Unstimulated Control	pERK1/2 (Thr202/Tyr204)	200	1.0
PMA (40 nM, 15 min)	pERK1/2 (Thr202/Tyr204)	1800	9.0

Table 2: Effect of MEK Inhibitor on PMA-Induced ERK1/2 Phosphorylation in CD4+ T-cells.

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Treatment Condition	Target Protein	Median Fluorescence Intensity (MFI)	% Inhibition
PMA (40 nM, 15 min)	pERK1/2 (Thr202/Tyr204)	1800	0%
PMA + Selumetinib (10 µM)	pERK1/2 (Thr202/Tyr204)	250	96.9%
Unstimulated Control	pERK1/2 (Thr202/Tyr204)	200	N/A

Experimental Protocols

Materials Required:

- Cells of interest (e.g., human PBMCs)
- Cell culture medium (e.g., RPMI-1640)
- Stimulants (e.g., PMA) and inhibitors (e.g., Selumetinib)
- **Distel(2+)** Fixation Buffer (4% paraformaldehyde)
- **Distel(2+)** Permeabilization Buffer (e.g., 90% ice-cold methanol)
- Staining Buffer (PBS with 2% FBS)
- Fluorochrome-conjugated antibodies to cell surface markers (e.g., anti-CD4)
- Fluorochrome-conjugated phospho-specific antibodies (e.g., anti-pMEK1/2, anti-pERK1/2)
- Flow cytometer

Protocol for MEK/ERK Phosphorylation Analysis in PBMCs:

- Cell Preparation and Stimulation:

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- Isolate PBMCs from whole blood using density gradient centrifugation.
- Resuspend cells at a concentration of 1 x 10^7 cells/mL in pre-warmed RPMI medium.
- Aliquot 100 µL of the cell suspension into flow cytometry tubes.
- For inhibitor studies, pre-incubate cells with the inhibitor (e.g., 10 µM Selumetinib) for the desired time at 37°C.
- Stimulate the cells by adding the agonist (e.g., 40 nM PMA) and incubate for 15 minutes at 37°C. Include an unstimulated control.

- Fixation:
  - Immediately stop the stimulation by adding 1 mL of pre-warmed **Distel(2+)** Fixation Buffer to each tube.
  - Incubate for 10 minutes at 37°C.[6]
  - Centrifuge the cells at 500 x g for 5 minutes and discard the supernatant.
- Permeabilization:
  - Vortex the cell pellet gently to resuspend.
  - Slowly add 1 mL of ice-cold **Distel(2+)** Permeabilization Buffer while vortexing.
  - Incubate on ice for 30 minutes.[9]
  - Wash the cells twice with 2 mL of Staining Buffer, centrifuging at 800 x g for 5 minutes.
- Antibody Staining:
  - Resuspend the cell pellet in 100 µL of Staining Buffer.
  - Add the titrated amounts of fluorochrome-conjugated antibodies for both cell surface markers and intracellular phospho-proteins.
  - Incubate for 60 minutes at room temperature, protected from light.

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- Wash the cells once with 2 mL of Staining Buffer.
- Resuspend the final cell pellet in 500 µL of Staining Buffer for flow cytometry analysis.

- Data Acquisition and Analysis:
  - Acquire data on a flow cytometer.
  - Gate on the cell population of interest based on forward and side scatter, followed by gating on specific cell subsets using surface marker expression (e.g., CD4+ cells).
  - For each gated population, determine the Median Fluorescence Intensity (MFI) for the phospho-specific antibody channels.
  - Calculate fold change or percent inhibition relative to control samples.[1]

Visualizations

Diagram 1: Simplified MEK/ERK Signaling Pathway

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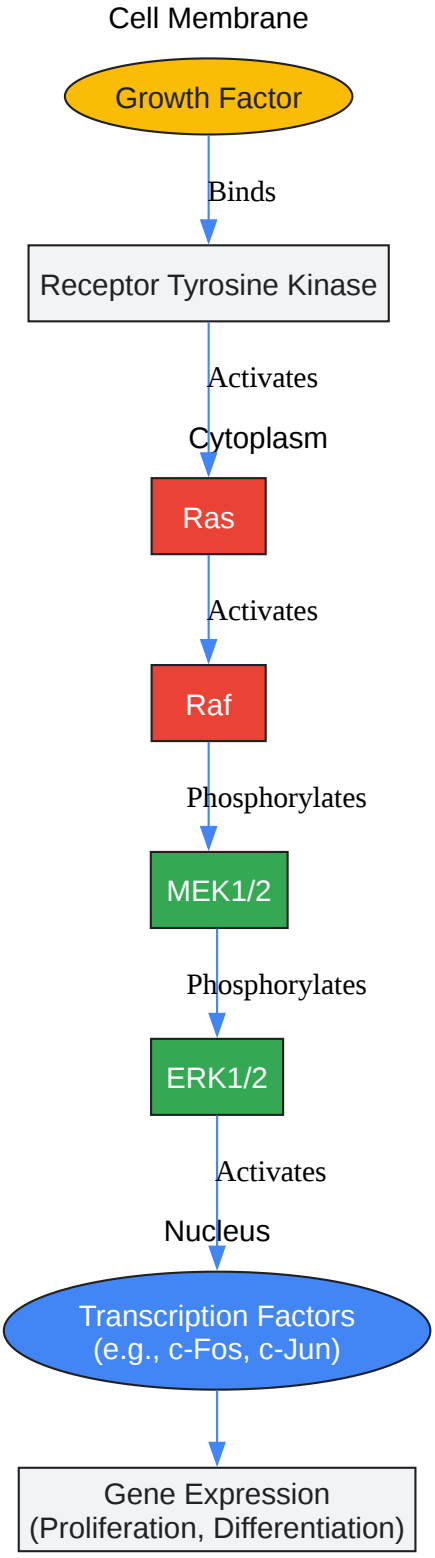

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A diagram of the canonical MEK/ERK signaling cascade.

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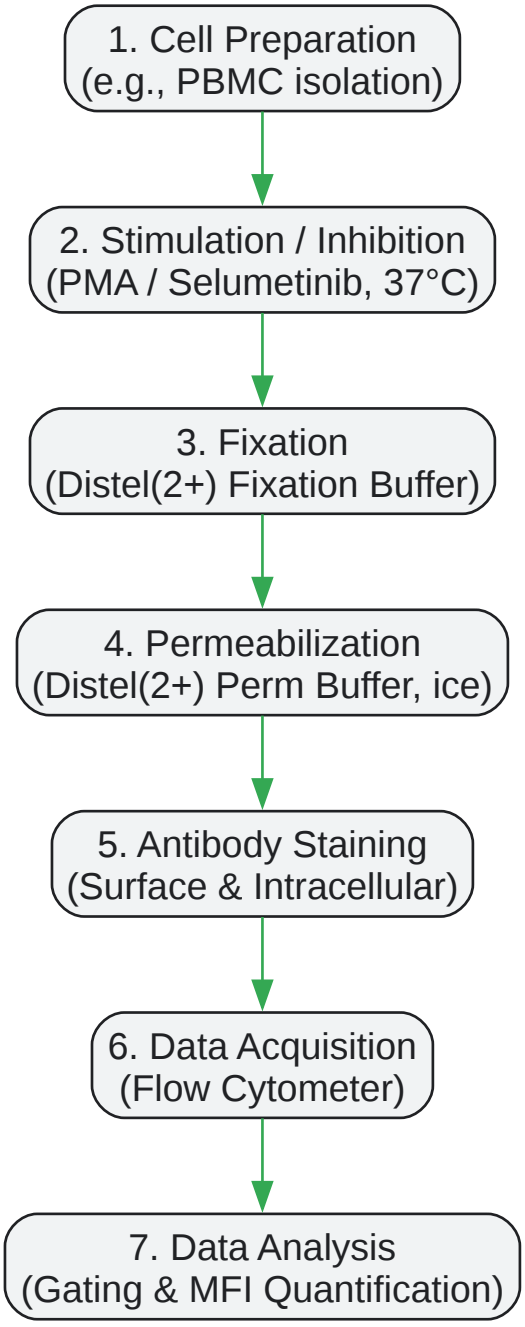
Diagram 2: **Distel(2+)** Phospho-Flow Experimental Workflow



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Step-by-step workflow for the **Distel(2+)** Phospho-Flow Assay.

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